

Unraveling the Chemical Identity of Schisanlactone B: A Technical Overview

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Compound of Interest

Compound Name: Schisanlactone B

Cat. No.: B15235181

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Despite extensive database searches, the specific CAS number and molecular formula for a compound explicitly named "**Schisanlactone B**" remain elusive. Scientific literature and chemical databases predominantly feature its closely related analogs, Schisanlactone A and Schisanlactone E. This guide will provide the available information for these related compounds as a reference point for researchers, scientists, and drug development professionals, while highlighting the current information gap regarding **Schisanlactone B**.

Chemical and Physical Properties of Known Schisanlactones

To facilitate comparative analysis, the known properties of Schisanlactone A and Schisanlactone E are summarized below. This data is crucial for understanding the structural and chemical landscape of this class of compounds.

Property	Schisanlactone A	Schisanlactone E
CAS Number	87164-31-6[1][2]	136040-43-2
Molecular Formula	C ₃₀ H ₄₀ O ₄ [1][2]	C ₃₀ H ₄₄ O ₄
Molecular Weight	464.6 g/mol	468.7 g/mol
IUPAC Name	(3R,3aR,11aR,13bR)-3a,11,11,13b-tetramethyl-3-[(1S)-1-[(2R)-5-methyl-6-oxo-3,6-dihydro-2H-pyran-2-yl]ethyl]-2,3,3a,4,5,11,11a,12,13,13b-decahydroindeno[5',4':4,5]cyclohepta[1,2-c]oxepin-9(1H)-one	3-[(1S,4R,5R,8S,9S,12S,13R)-4,8-dimethyl-5-[(1S)-1-[(2R)-5-methyl-6-oxo-2,3-dihydropyran-2-yl]ethyl]-12-prop-1-en-2-yl]-13-tetracyclo[7.5.0.0.1 ¹³ .0 ⁴ ,8]tetradecanyl]propanoic acid

Biological Activities and Signaling Pathways of Related Schisanlactones

While specific data for **Schisanlactone B** is unavailable, research on Schisanlactone A and E reveals significant biological activities, offering potential insights into the broader therapeutic potential of this compound class.

Schisanlactone A:

- **Antiviral Activity:** Schisanlactone A has demonstrated inhibitory activity against HIV protease, a key enzyme in the life cycle of the virus.

Schisanlactone E:

- **Anti-Inflammatory and Antioxidant Properties:** Schisanlactone E has been shown to possess anti-inflammatory and antioxidant effects.
- **Neuroprotective Effects:** Studies suggest that Schisanlactone E may offer protection against neurodegenerative processes.

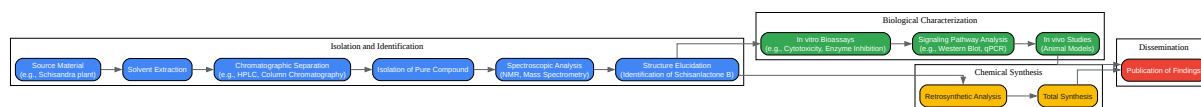
Due to the lack of specific information on **Schisanlactone B**'s interaction with biological systems, a definitive signaling pathway diagram cannot be constructed at this time. Research into its analogues suggests that the biological effects of these compounds are likely mediated through complex interactions with various cellular signaling cascades. Further investigation is required to elucidate the specific mechanisms of action for **Schisanlactone B**.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Schisanlactone B** are not available in the public domain. Researchers interested in this specific compound would likely need to adapt and modify existing protocols for the isolation and characterization of other triterpenoids from plants of the Schisandraceae family.

Logical Workflow for Future Research

To address the current knowledge gap surrounding **Schisanlactone B**, a structured research approach is necessary. The following workflow outlines the key steps for its identification and characterization.



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Caption: A logical workflow for the future research and characterization of **Schisanlactone B**.

Conclusion

The absence of a specific CAS number and molecular formula for "**Schisanlactone B**" in readily accessible scientific databases presents a significant challenge for researchers. While its close relatives, Schisanlactone A and E, have been characterized and show promising biological activities, further investigation is imperative to isolate, identify, and characterize **Schisanlactone B**. The provided information on its known analogues serves as a valuable starting point for future research endeavors aimed at unlocking the potential of this and other related natural products.

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